

# In-Depth Technical Guide: Physicochemical Properties and Synthesis of Veratrole-d2

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## Compound of Interest

Compound Name: Veratrole-d2-1

Cat. No.: B15561472

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This technical guide provides a comprehensive overview of the molecular weight of deuterated veratrole, specifically Veratrole-d2. It includes a detailed breakdown of its molecular properties, a summary of a common experimental protocol for molecular weight determination, and a visualization of a representative synthesis pathway.

## Quantitative Data Summary

The molecular weight and formula of veratrole and its deuterated analog are summarized in the table below. The inclusion of two deuterium atoms in the Veratrole-d2 molecule results in a corresponding increase in its molecular weight.

Compound	Molecular Formula	Molecular Weight ( g/mol )
Veratrole	$C_8H_{10}O_2$	138.16
Veratrole-d2 (4,5-D <sub>2</sub> )	$C_8H_8D_2O_2$	140.18 <sup>[1]</sup>

Note: The molecular weight of Veratrole is widely cited.<sup>[2][3][4][5][6]</sup> The data for Veratrole-d2 is based on the commercially available isotopologue with deuterium atoms at the 4 and 5 positions of the benzene ring.<sup>[1]</sup>

# Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The determination of the precise molecular weight of Veratrole-d2 is typically achieved through mass spectrometry. This analytical technique measures the mass-to-charge ratio of ions, providing highly accurate molecular weight information and structural elucidation.

**Objective:** To determine the molecular weight of Veratrole-d2.

**Methodology:** Gas Chromatography-Mass Spectrometry (GC-MS) is a common method for the analysis of volatile compounds like veratrole.

**Instrumentation:**

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS)
- High-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap) for accurate mass measurement.

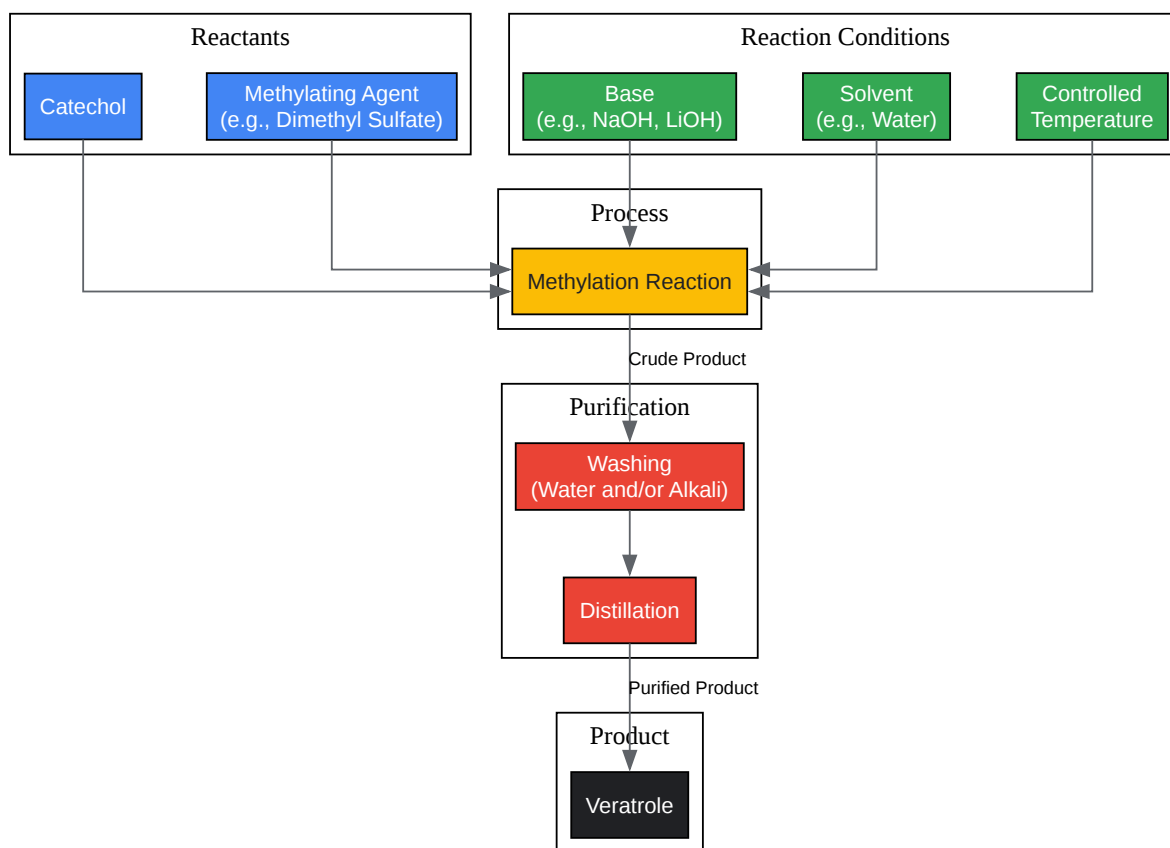
**Procedure:**

- **Sample Preparation:** A dilute solution of the Veratrole-d2 sample is prepared in a suitable volatile solvent (e.g., dichloromethane or methanol).
- **Injection:** A small volume (typically 1  $\mu\text{L}$ ) of the prepared sample is injected into the GC inlet. The high temperature of the inlet vaporizes the sample.
- **Chromatographic Separation:** The vaporized sample is carried by an inert carrier gas (e.g., helium or nitrogen) through a capillary column. The column separates the components of the sample based on their boiling points and interactions with the stationary phase.
- **Ionization:** As the separated components elute from the GC column, they enter the ion source of the mass spectrometer. Electron Ionization (EI) is a common ionization technique for such molecules. In EI, high-energy electrons bombard the molecules, causing them to lose an electron and form a positively charged molecular ion ( $\text{M}^{+\bullet}$ ).

- **Mass Analysis:** The resulting ions are accelerated into the mass analyzer, which separates them based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions as a function of their  $m/z$  ratio. The peak corresponding to the intact molecular ion provides the molecular weight of the compound. For Veratrole-d<sub>2</sub>, a prominent peak would be expected at an  $m/z$  value corresponding to its molecular weight.

## Synthesis of Veratrole

Veratrole, or 1,2-dimethoxybenzene, is a key precursor for various pharmaceutical and fine chemical syntheses.<sup>[7][8]</sup> It is commonly synthesized via the methylation of catechol.<sup>[8]</sup> The following diagram illustrates a general workflow for this synthesis.



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Caption: General workflow for the synthesis of veratrole via methylation of catechol.

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## References

- 1. Veratrole (4,5-D<sup>2</sup>, 98%) - Cambridge Isotope Laboratories, DLM-2835-1 [isotope.com]
- 2. Veratrole [drugfuture.com]
- 3. Veratrole | C<sub>8</sub>H<sub>10</sub>O<sub>2</sub> | CID 7043 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Showing Compound 1,2-Dimethoxybenzene (FDB008865) - FooDB [foodb.ca]
- 5. veratrole [stenutz.eu]
- 6. Benzene, 1,2-dimethoxy- [webbook.nist.gov]
- 7. Page loading... [guidechem.com]
- 8. CN114230446A - A kind of preparation method of veratrol - Google Patents [patents.google.com]
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